

Onitisin 2'-O-glucoside: A Technical Overview of its Physicochemical Properties

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Compound of Interest

Compound Name: Onitisin 2'-O-glucoside

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a consolidated overview of the known physical and chemical properties of **Onitisin 2'-O-glucoside**. While this document aims to be a comprehensive resource, it is important to note that publicly available information regarding the specific biological activity and associated signaling pathways of this compound is currently limited.

Physicochemical Properties

Onitisin 2'-O-glucoside is a natural product isolated from the herb Onychium japonicum.[1] It is classified as a sesquiterpenoid glycoside. The following tables summarize its key physical and chemical properties based on available data.

Table 1: General and Physical Properties

| Property | Value | Source |
|----------------------|-------------------------------------|--------|
| Molecular Formula | C21H30O9 | [2][3] |
| Molecular Weight | 426.46 g/mol | [3] |
| CAS Number | 62043-53-2 | [2][3] |
| Physical Description | Powder | N/A |
| Storage Conditions | 2-8°C, protected from air and light | [1] |



Table 2: Solubility and Spectroscopic Data

| Property | Data | Source |
|------------|---|--------|
| Solubility | Soluble in DMSO, Pyridine, Methanol, Ethanol | [1] |
| ¹H-NMR | Consistent with structure | N/A |

Note: Detailed quantitative data for properties such as melting point, boiling point, density, and specific spectroscopic analyses (UV-Vis, IR, detailed NMR, and MS fragmentation) are not readily available in the public domain.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific isolation, purification, and characterization of **Onitisin 2'-O-glucoside** are not extensively documented. However, a general workflow for the isolation and characterization of natural product glycosides from a plant source can be conceptualized.



Generalized Workflow for Natural Product Glycoside Isolation Plant Material Collection & Drying (e.g., Onychium japonicum) Extraction (e.g., with Methanol/Ethanol) Solvent Partitioning (e.g., Hexane, Ethyl Acetate, Water) Column Chromatography (e.g., Silica Gel, Sephadex) Preparative HPLC **Purity Assessment** (e.g., Analytical HPLC, LC-MS)

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Structural Elucidation

Mass Spectrometry

(HR-MS, MS/MS)

A generalized workflow for the isolation and characterization of a natural product glycoside.

NMR Spectroscopy

(1H, 13C, 2D-NMR)

Other Spectroscopic Methods

(UV-Vis, IR)



Biological Activity and Signaling Pathways

As of the latest available information, there are no specific studies detailing the biological activities, mechanism of action, or associated signaling pathways for **Onitisin 2'-O-glucoside**. The "Pathway" is listed as "Others" in some databases, indicating a lack of specific data.[2]

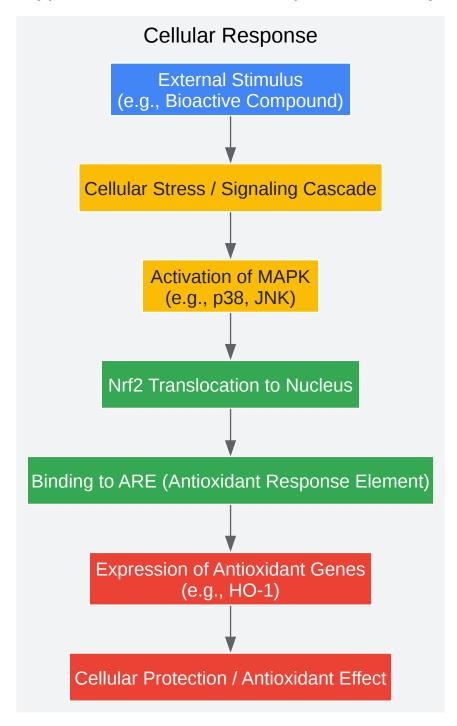
While some commercial suppliers categorize it under "Signaling Inhibitors" or for "Biological activities or Pharmacological activities", no concrete evidence or research citations are provided to support these claims.[4]

Research into the pharmacological effects of other glycosides has shown a wide range of activities, including cardiotonic effects,[5] antidiabetic properties through modulation of the gut microbiome,[6] and anti-inflammatory effects.[7][8] Furthermore, studies on extracts of Onychium japonicum have identified various other compounds with antioxidant properties, which may suggest a potential area of investigation for **Onitisin 2'-O-glucoside**.[9]

Given the absence of specific data for **Onitisin 2'-O-glucoside**, the following diagram represents a hypothetical, generalized signaling pathway that is often implicated in the action of various natural product-derived bioactive compounds, such as the Nrf2/MAPK pathway involved in the antioxidant response. This is for illustrative purposes only and is not based on experimental data for **Onitisin 2'-O-glucoside**.



Hypothetical Antioxidant Response Pathway



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A hypothetical signaling pathway for an antioxidant response, not specific to **Onitisin 2'-O-glucoside**.



Conclusion

Onitisin 2'-O-glucoside is a known natural product with established basic chemical properties. However, a significant gap exists in the scientific literature regarding its biological activity and mechanism of action. Further research is required to elucidate its potential pharmacological effects and to determine the signaling pathways through which it may exert these effects. The information and diagrams provided herein are based on the limited data currently available and generalized scientific principles. Researchers are encouraged to conduct further studies to fully characterize this compound.

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- To cite this document: BenchChem. [Onitisin 2'-O-glucoside: A Technical Overview of its Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at:



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